

# Synthesis and Characterization of N-Formyl Palbociclib-d8: A Technical Guide

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## Compound of Interest

Compound Name: *N-Formyl palbociclib-d8*

Cat. No.: *B12382198*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **N-Formyl palbociclib-d8**, an important isotopically labeled metabolite of Palbociclib. Palbociclib is a selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6) used in the treatment of HR-positive, HER2-negative advanced or metastatic breast cancer. The deuterated analog serves as a crucial internal standard for pharmacokinetic and metabolic studies. This document outlines a proposed synthetic route and detailed analytical methodologies for the characterization of this compound.

## Introduction to Palbociclib and its Metabolism

Palbociclib is a key therapeutic agent that functions by inhibiting CDK4/6, which are critical for the cell cycle progression from G1 to S phase. Its mechanism of action involves the dephosphorylation of the retinoblastoma (Rb) protein, leading to cell cycle arrest and a reduction in tumor cell proliferation. The metabolism of palbociclib is primarily hepatic, involving cytochrome P450 3A4 (CYP3A4) and sulfotransferase 2A1 (SULT2A1). Metabolic pathways include oxidation, sulfonation, and to a lesser extent, acylation and glucuronidation. N-

formylation represents a potential metabolic or degradative pathway, and the study of its deuterated form is essential for sensitive and accurate quantification in biological matrices.

## Synthesis of N-Formyl Palbociclib-d8

The synthesis of **N-Formyl palbociclib-d8** is proposed to be a two-step process, starting from commercially available Palbociclib-d8. The key transformation is the formylation of the secondary amine on the piperazine ring.

### Proposed Synthetic Pathway

The synthesis involves the direct formylation of Palbociclib-d8. The piperazine moiety of Palbociclib-d8 contains a secondary amine that can be readily formylated using a suitable formylating agent.

Reaction Scheme:



## Experimental Protocol: Synthesis of N-Formyl Palbociclib-d8

This protocol is a proposed method based on general formylation procedures for secondary amines.

Materials:

- Palbociclib-d8 (starting material)
- Ethyl formate (formylating agent)
- Toluene (solvent)
- Dean-Stark apparatus
- Standard laboratory glassware
- Magnetic stirrer with heating mantle

#### Procedure:

- To a solution of Palbociclib-d8 (1.0 eq) in toluene, add an excess of ethyl formate (5.0 eq).
- Set up the reaction mixture with a Dean-Stark apparatus to remove the ethanol byproduct.
- Heat the reaction mixture to reflux and maintain for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent and excess reagent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., dichloromethane/methanol gradient) to afford **N-Formyl palbociclib-d8** as a solid.

## Characterization of N-Formyl Palbociclib-d8

Thorough characterization is essential to confirm the identity, purity, and structure of the synthesized **N-Formyl palbociclib-d8**. The following analytical techniques are recommended.

### High-Performance Liquid Chromatography (HPLC)

HPLC is used to determine the purity of the synthesized compound and to monitor the reaction progress.

#### Experimental Protocol: HPLC Analysis

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm.

- Injection Volume: 10  $\mu$ L.
- Column Temperature: 30  $^{\circ}$ C.

Table 1: Predicted HPLC Data

| Compound                | Retention Time (min) | Purity (%) |
|-------------------------|----------------------|------------|
| Palbociclib-d8          | 8.5                  | >99        |
| N-Formyl palbociclib-d8 | 9.2                  | >98        |

## Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula of the target compound.

### Experimental Protocol: Mass Spectrometry

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Scan Range:  $m/z$  100-1000.
- Data Analysis: Determine the exact mass of the protonated molecular ion  $[M+H]^+$ .

Table 2: Predicted Mass Spectrometry Data

| Compound                | Molecular Formula                                                            | Calculated Exact Mass $[M+H]^+$ | Observed Exact Mass $[M+H]^+$ |
|-------------------------|------------------------------------------------------------------------------|---------------------------------|-------------------------------|
| N-Formyl palbociclib-d8 | C <sub>25</sub> H <sub>21</sub> D <sub>8</sub> N <sub>7</sub> O <sub>3</sub> | 484.2958                        | 484.2955 (Predicted)          |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy is used to confirm the structure of **N-Formyl palbociclib-d8**. The presence of a formyl proton signal and the disappearance of the N-H proton of the piperazine ring are key diagnostic features.

#### Experimental Protocol: $^1\text{H}$ NMR Spectroscopy

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ) or Dimethyl sulfoxide-d6 ( $\text{DMSO-d}_6$ ).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

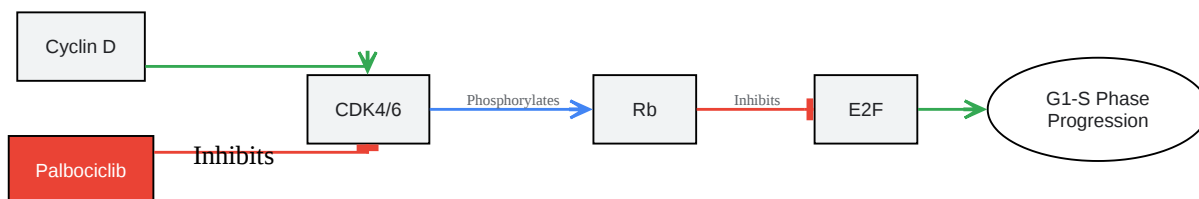
Table 3: Predicted  $^1\text{H}$  NMR Data (400 MHz,  $\text{CDCl}_3$ )

| Chemical Shift (ppm) | Multiplicity | Integration | Assignment                                  |
|----------------------|--------------|-------------|---------------------------------------------|
| ~8.20                | s            | 1H          | Formyl proton (-CHO)                        |
| ~7.0-8.0             | m            | 4H          | Aromatic protons                            |
| ~4.0                 | m            | 1H          | Cyclopentyl CH                              |
| ~3.8                 | m            | 4H          | Piperazine protons adjacent to formyl group |
| ~3.4                 | m            | 4H          | Other piperazine protons                    |
| ~2.6                 | s            | 3H          | Acetyl protons (-COCH <sub>3</sub> )        |
| ~2.4                 | s            | 3H          | Methyl protons on pyridopyrimidine ring     |
| ~1.5-2.2             | m            | 8H          | Cyclopentyl protons                         |

Note: The signals for the deuterated positions on the piperazine ring will be absent in the  $^1\text{H}$  NMR spectrum.

## Visualizations

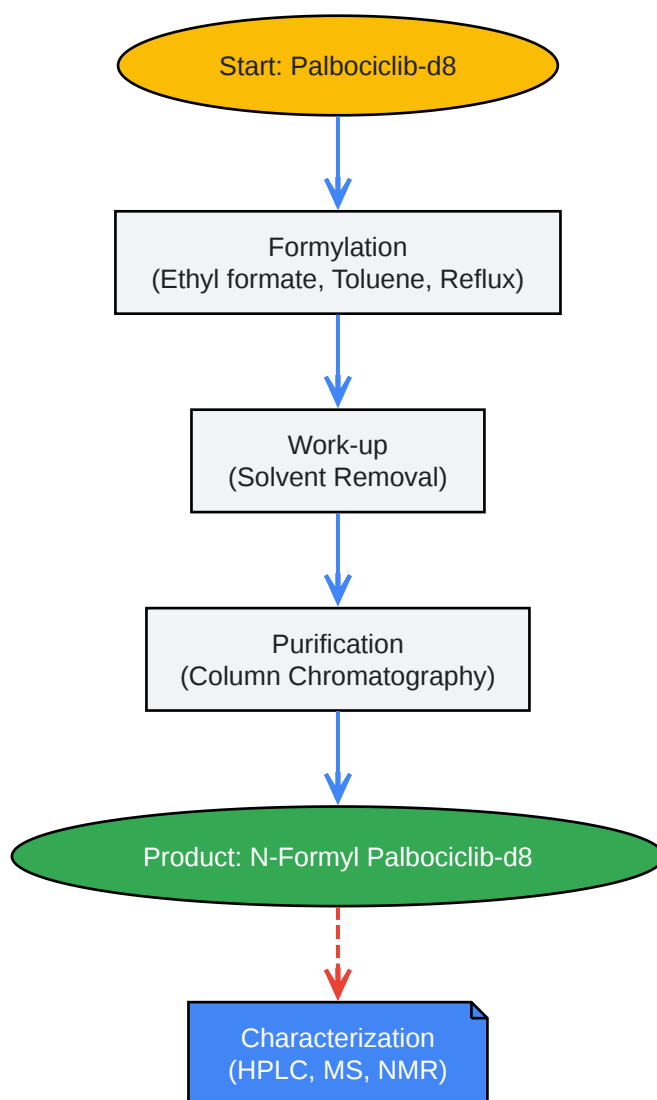
### Signaling Pathway of Palbociclib



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Caption: Palbociclib inhibits CDK4/6, preventing Rb phosphorylation and cell cycle progression.

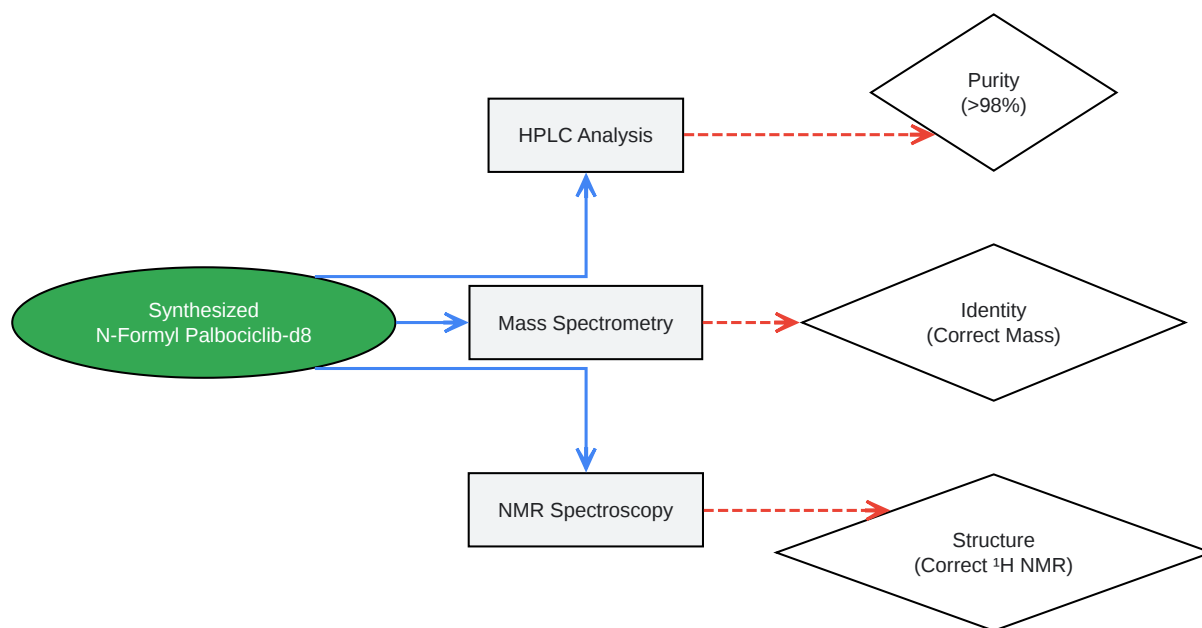
### Synthesis Workflow for N-Formyl Palbociclib-d8



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Caption: Proposed workflow for the synthesis and purification of **N-Formyl Palbociclib-d8**.

## Characterization Workflow



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Caption: Analytical workflow for the characterization of **N-Formyl Palbociclib-d8**.

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